

Application Notes and Protocols: Preparation of 2',3'-Dideoxy-5-iodocytidine Stock Solution

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Compound of Interest

Compound Name: 2',3'-Dideoxy-5-iodocytidine

Cat. No.: B15565798

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive guide for the preparation of a stock solution of **2',3'-Dideoxy-5-iodocytidine**, a nucleoside analog used in gene sequencing and as an antibiotic, particularly against Mycobacterium.^{[1][2][3]} Adherence to this protocol will ensure the accurate and safe preparation of a stable stock solution for use in various research applications.

Product Information

2',3'-Dideoxy-5-iodocytidine is a white to off-white solid compound.^{[1][4]} Key quantitative data and properties are summarized in the table below for easy reference.

Property	Value	Citations
Molecular Formula	C ₉ H ₁₂ IN ₃ O ₃	[1][2][5]
Molecular Weight	337.11 g/mol	[1][2][5]
CAS Number	114748-57-1	[1][2][5]
Appearance	White to Off-white Solid	[1][4]
Purity	≥95% - ≥97%	[3][4]
Melting Point	>156°C (decomposes)	[4][6]
Solubility in DMSO	70 mg/mL (207.65 mM)	[1][2]
Powder Storage	3 years at -20°C	[1][2]

Safety Precautions and Handling

Before handling **2',3'-Dideoxy-5-iodocytidine**, it is crucial to read the Safety Data Sheet (SDS) and understand the potential hazards.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves.[7]
- Ventilation: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid the formation and inhalation of dust and aerosols.[7][8][9]
- Contact: Avoid direct contact with skin and eyes.[8][9] In case of accidental contact, rinse the affected area thoroughly with water.[7]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, regional, and national regulations.[8]

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

This protocol details the preparation of a 10 mM stock solution of **2',3'-Dideoxy-5-iodocytidine** using Dimethyl Sulfoxide (DMSO) as the solvent. The high solubility in DMSO (up to 70 mg/mL)

makes it an ideal solvent for this purpose.^{[1][2]}

3.1. Materials and Equipment

- **2',3'-Dideoxy-5-iodocytidine** powder
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Microcentrifuge tubes or amber vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Ultrasonic bath

3.2. Calculation of Required Mass and Volume

To prepare a 10 mM stock solution, use the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)}$$

Example Calculation for 1 mL of 10 mM Stock Solution:

- $\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 337.11 \text{ g/mol} = 3.37 \text{ mg}$

To calculate the volume of DMSO needed for a specific mass of the compound:

$$\text{Volume (mL)} = [\text{Mass (mg)} / \text{Molecular Weight (g/mol)}] / \text{Desired Concentration (mM)}$$

Example Calculation for 1 mg of Compound:

- $\text{Volume (mL)} = [1 \text{ mg} / 337.11 \text{ g/mol}] / 10 \text{ mM} = 0.2966 \text{ mL}$

3.3. Step-by-Step Procedure

- **Equilibration:** Allow the vial of **2',3'-Dideoxy-5-iodocytidine** powder to equilibrate to room temperature before opening to prevent condensation, as the compound can be hygroscopic. [\[1\]](#)[\[4\]](#)
- **Weighing:** Carefully weigh the desired amount of the powder (e.g., 3.37 mg for 1 mL of a 10 mM solution) and place it into a sterile microcentrifuge tube or vial.
- **Solvent Addition:** Add the calculated volume of high-purity DMSO to the tube containing the powder. It is recommended to use newly opened DMSO, as hygroscopic DMSO can negatively impact the solubility of the product.[\[1\]](#)
- **Dissolution:** Close the tube tightly and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- **Sonication (If Necessary):** If the compound does not dissolve completely, place the tube in an ultrasonic bath for 5-10 minutes.[\[1\]](#)[\[2\]](#) Visually inspect the solution to ensure it is clear and free of particulates.
- **Aliquoting:** To avoid degradation from repeated freeze-thaw cycles, divide the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes or cryovials.[\[10\]](#)

Storage and Stability

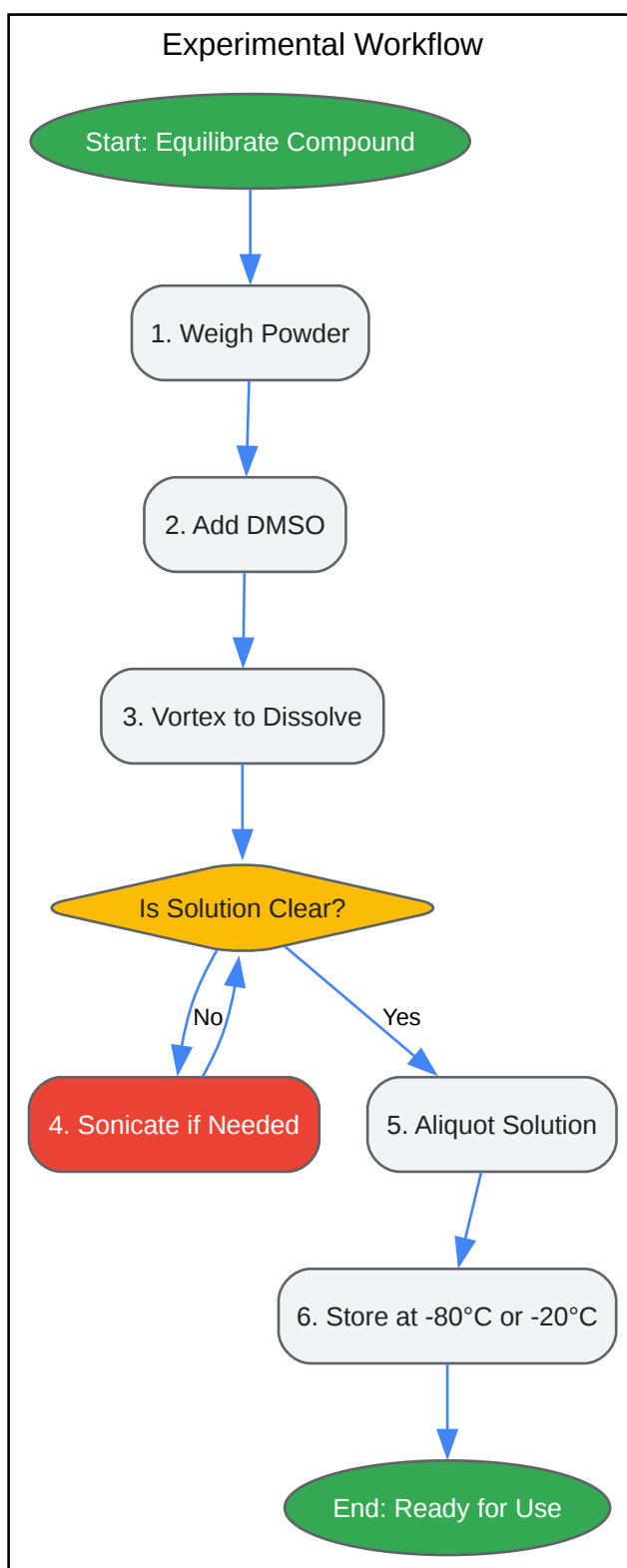
Proper storage is critical to maintain the stability and activity of the **2',3'-Dideoxy-5-iodocytidine** stock solution.

Storage Condition	Shelf Life	Citations
-20°C	1 month	[1] [2]
-80°C	6 months	[1] [2]

- **Light Protection:** Store the aliquots protected from light. While not explicitly stated for this specific cytidine analog, it is a recommended precaution for similar compounds.[\[10\]](#)
- **Freeze-Thaw Cycles:** Avoid repeated freeze-thaw cycles by using single-use aliquots.[\[10\]](#)

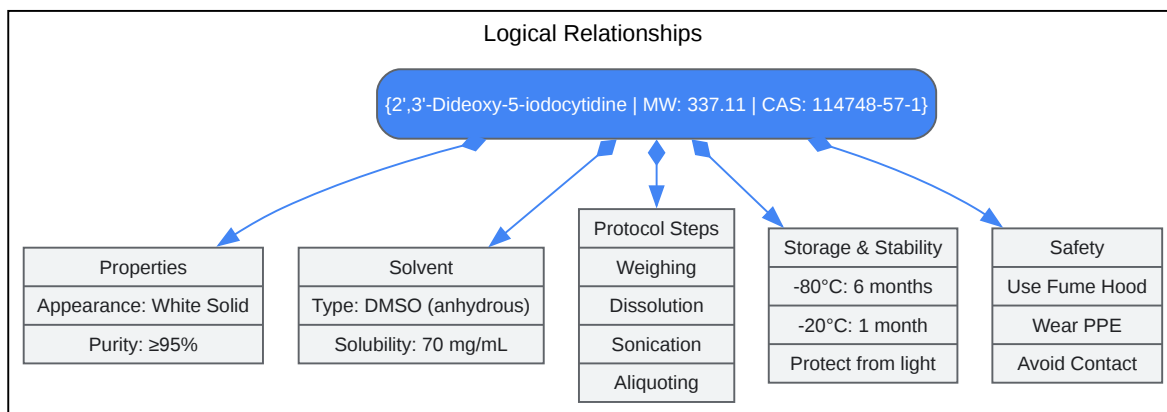
Visualizations

The following diagrams illustrate the experimental workflow and logical relationships involved in the preparation of the **2',3'-Dideoxy-5-iodocytidine** stock solution.



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Caption: Workflow for stock solution preparation.



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Caption: Key relationships for the compound.

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